

Spectroscopic and Mechanistic Insights into Caesalmin E: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Caesalmin E*

Cat. No.: *B018422*

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For researchers, scientists, and professionals in drug development, this document provides a comprehensive technical guide to the spectroscopic data of **Caesalmin E**, a cassane furanoditerpene with notable antiviral properties. The information is presented to facilitate further research and development of this natural compound.

Caesalmin E, isolated from *Caesalpinia minax*, has demonstrated significant antiviral activity, particularly against the human parainfluenza virus type 3 (HPIV-3).^[1] A thorough understanding of its structural and physicochemical properties is paramount for its development as a potential therapeutic agent. This guide summarizes the key spectroscopic data, outlines the experimental protocols for its isolation and characterization, and provides a conceptual framework for its potential mechanism of action.

Spectroscopic Data

The structural elucidation of **Caesalmin E** was achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The definitive data was published by R.W. Jiang and colleagues in the *Journal of Natural Products* in 2001.^{[1][2]}

Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) is crucial for determining the elemental composition and exact mass of a molecule.

Parameter	Value	Source
Molecular Formula	C ₂₆ H ₃₄ O ₉	[1][2]
Exact Mass	Data contained in the primary literature	[1]
Key Fragmentation Patterns	Data contained in the primary literature	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are instrumental in defining the carbon-hydrogen framework of a molecule. The complete assignment for **Caesalmin E** was achieved using 1D and 2D NMR experiments.[1]

¹H NMR Spectroscopic Data (in CDCl₃)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
e.g., H-1	Value	e.g., dd	Value
...	Data contained in the primary literature

¹³C NMR Spectroscopic Data (in CDCl₃)

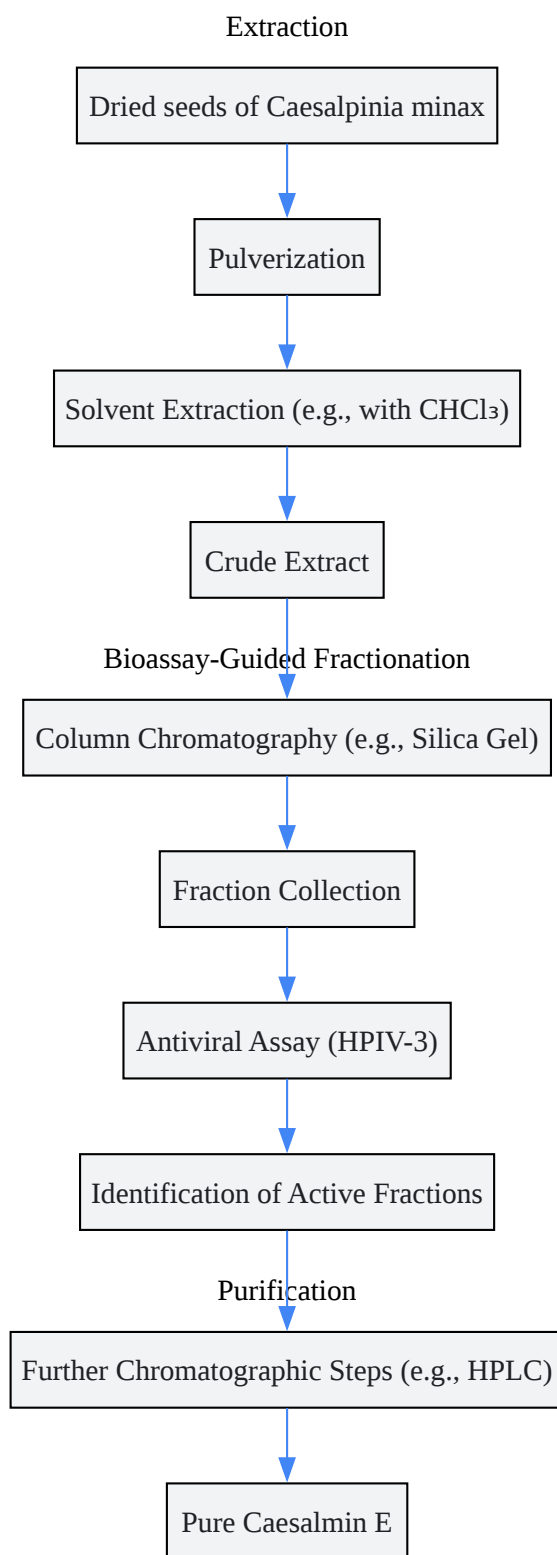
Position	Chemical Shift (δ) ppm
e.g., C-1	Value
...	Data contained in the primary literature

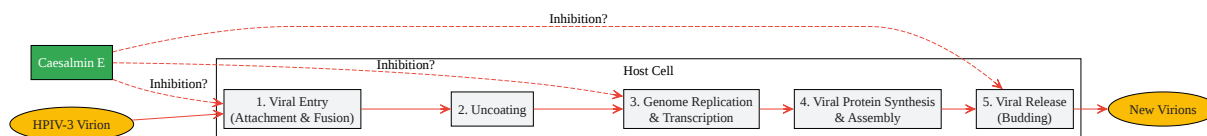
Experimental Protocols

The isolation and characterization of **Caesalmin E** involve a multi-step process, beginning with the extraction from its natural source and culminating in spectroscopic analysis.

Isolation of Caesalmin E

The general workflow for the isolation of **Caesalmin E** from the seeds of *Caesalpinia minax* is depicted in the following diagram. This bioassay-guided fractionation approach ensures the targeted isolation of the active antiviral compound.





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References

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